

Reactivity Profile of Secondary Amine Thioethers: A Technical Guide

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Compound of Interest

Compound Name: Ethyl[2-(methylsulfanyl)ethyl]amine

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Executive Summary

The secondary amine thioether motif (

) represents a unique chemical scaffold where two distinct nucleophiles—a hard/moderate nitrogen and a soft sulfur—coexist within a proximal aliphatic chain. This duality creates a complex reactivity profile governed by Hard-Soft Acid-Base (HSAB) theory, Neighboring Group Participation (NGP), and Redox switching.

For drug development professionals, this motif is not merely a structural linker but a functional pharmacophore capable of:

- Anchimeric Assistance: Accelerating alkylation rates via cyclic sulfonium intermediates.
- Native Chemical Ligation (NCL): Facilitating amide bond formation via S-to-N acyl transfer.[\[1\]](#)
[\[2\]](#)[\[3\]](#)
- Metabolic Switching: Acting as a tunable redox sensor (S-oxidation vs. N-oxidation).

Part 1: Fundamental Reactivity & Nucleophilic Competition

The Nucleophilic Dichotomy (HSAB Theory)

In secondary amine thioethers, reactivity is dictated by the electrophile's nature.

- Nitrogen (Secondary Amine): A harder nucleophile (). Reacts preferentially with hard electrophiles (protons, acyl chlorides, hard alkyl halides).
- Sulfur (Thioether): A soft nucleophile. Reacts preferentially with soft electrophiles (alkyl iodides, Michael acceptors, heavy metals).

Inductive Effects: The

-thioether group exerts a mild electron-withdrawing inductive effect (-I), slightly lowering the of the secondary amine compared to a standard dialkylamine. This modulation reduces non-specific protonation at physiological pH, potentially improving membrane permeability.

Quantitative Comparison of Reactivity

Parameter	Secondary Amine ()	Thioether ()	Interaction Effect
HSAB Character	Hard/Borderline	Soft	Competitive nucleophilicity
Alkylation (Soft)	Moderate	High (forms Sulfonium)	S-alkylation often dominates
Acylation (Hard)	High (forms Amide)	Low	N-acylation dominates
Oxidation Potential	High (N-oxide/Nitrone)	Very High (Sulfoxide)	S-oxidation is kinetically favored
pKa (Approx)	10.5 (typical)	~ -5 (conjugate acid)	S lowers N-pKa to ~9.0-9.5

Part 2: Neighboring Group Participation (NGP)

The most critical reactivity feature of

-amino thioethers is anchimeric assistance. Upon exposure to an electrophile at the

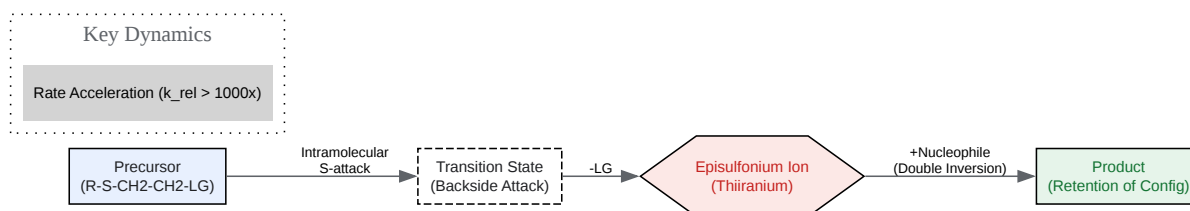
-carbon (or activation of a leaving group), the sulfur atom donates electron density intramolecularly to form a transient, highly reactive 3-membered ring.

The "Mustard" Mechanism

Similar to sulfur mustards, the thioether acts as an internal nucleophile, displacing a leaving group (LG) to form an episulfonium (thiiranium) ion. This intermediate is:

- Highly Electrophilic: Rapidly attacked by external nucleophiles.
- Stereochemical Preserver: The double-inversion mechanism (S-attack then Nu-attack) results in net retention of configuration.

Visualization: NGP Pathway



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Caption: Mechanism of Sulfur-mediated Neighboring Group Participation (NGP) leading to retention of configuration.

Part 3: Redox Reactivity & Metabolic Stability

The thioether moiety is a "metabolic soft spot," prone to oxidation by Flavin-containing Monooxygenases (FMOs) and Cytochrome P450s (CYPs).

Oxidation Hierarchy

- Sulfoxide (S=O): The kinetic product. Formed rapidly by ROS (e.g., HOCl) or FMOs. Chiral at sulfur.
- Sulfone (O=S=O): The thermodynamic product. Requires strong oxidants or enzymatic catalysis.
- N-Oxide / Nitron: Secondary amines oxidize to hydroxylamines (), which dehydrate to nitrones (). This is generally slower than S-oxidation unless directed by specific enzymes.

Selective Oxidation Protocols

Researchers often need to selectively oxidize the sulfur without touching the nitrogen.

Target Product	Reagent / Conditions	Mechanism/Selectivity
Sulfoxide	NaIO_4 (Sodium Periodate) in $\text{MeOH}/\text{H}_2\text{O}$ at 0°C	Periodate forms a cyclic intermediate with S; kinetically selective over N.
Sulfoxide	H_2O_2 (1.0 eq) + HFIP (solvent)	Hexafluoroisopropanol (HFIP) activates H_2O_2 via H-bonding; highly selective for S.
Sulfone	Oxone® or mCPBA (2.2 eq)	Strong electrophilic oxygen transfer; will likely oxidize N as well (requires N-protection).
N-Oxide	mCPBA (buffered)	Difficult to achieve selectively in presence of free thioether; S usually oxidizes first.

Part 4: S-to-N Acyl Transfer (The Ligation Engine)

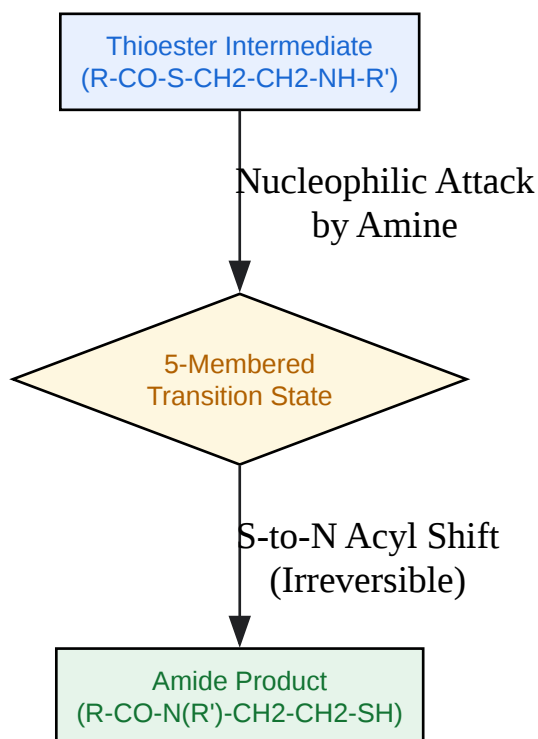
In synthetic biology and peptide chemistry, secondary amine thioethers are exploited for Native Chemical Ligation (NCL) and Auxiliary Mediated Ligation (AML).

Mechanism

- **Transthioesterification:** A peptide thioester reacts with the thiol (if available) or the thioether acts as a leaving group surrogate.
- **Rearrangement:** The secondary amine attacks the thioester carbonyl via a 5-membered transition state.
- **Irreversible Capture:** The amide bond is formed, driving the equilibrium forward.

Key Application: This reaction allows the synthesis of difficult peptide bonds (e.g., Proline junctions) or the cyclization of peptides using a removable auxiliary.

Visualization: S-to-N Acyl Shift



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Caption: The S-to-N acyl transfer mechanism utilized in Native Chemical Ligation and auxiliary-based synthesis.[3]

Part 5: Experimental Protocols

Protocol A: Selective S-Oxidation to Sulfoxide

Validates the redox stability of the scaffold.

- Dissolution: Dissolve secondary amine thioether (1.0 mmol) in Methanol (10 mL). Cool to 0°C.
- Addition: Add solution of Sodium Periodate (NaIO_4) (1.05 mmol, 1.05 eq) in water (5 mL) dropwise over 10 minutes.
 - Why: NaIO_4 is selective for S over N at low temperatures.
- Monitoring: Stir at 0°C for 2 hours. Monitor via LC-MS. Look for M+16 peak.
- Workup: Filter off iodate salts. Extract with DCM.
- Validation: ^1H NMR will show downfield shift of
 - protons next to Sulfur (~2.6 ppm
 - ~3.0 ppm) with diastereotopic splitting (due to chiral sulfoxide).

Protocol B: Synthesis via Ring Opening (Aziridine Route)

A self-validating method for creating the scaffold.

- Activation: React N-alkyl aziridine with a thiol ().
- Catalysis: Use a Lewis Acid (e.g.,) or simple nucleophilic opening if the aziridine is activated (e.g., N-tosyl, though N-alkyl requires acid).

- Regioselectivity: Thiol attacks the least hindered carbon (SN2-like) or most substituted (SN1-like) depending on conditions.
 - Check: For N-alkyl aziridines, thiol attack usually occurs at the least hindered carbon.

Part 6: References

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